

Personal protective equipment for handling Benzyl 2-(methylamino)acetate hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyl 2-(methylamino)acetate hydrochloride*

Cat. No.: *B554670*

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Comprehensive Safety and Handling Guide: Benzyl 2-(methylamino)acetate hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety protocols and logistical information for handling **Benzyl 2-(methylamino)acetate hydrochloride** (CAS No. 40298-32-6). The following procedures are based on available safety data for the compound and its chemical analogs.

Hazard Identification and Personal Protective Equipment (PPE)

While a comprehensive Safety Data Sheet (SDS) is not publicly available, information on structurally similar compounds, such as Benzyl 2-aminoacetate hydrochloride, indicates that this chemical should be handled with care. The primary hazards are expected to be skin irritation, serious eye irritation, and potential respiratory tract irritation.^[1]

Table 1: Recommended Personal Protective Equipment (PPE)

Protection Type	Equipment Specification	Purpose
Eye Protection	Chemical safety goggles or a face shield.	Protects against splashes and airborne particles.
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents direct skin contact and potential irritation.
Body Protection	A standard laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. A NIOSH-approved respirator may be necessary if dust is generated.	Minimizes the inhalation of airborne particles.

Chemical Properties

A summary of the known physical and chemical properties of **Benzyl 2-(methylamino)acetate hydrochloride** and its base compound is provided below.

Table 2: Physical and Chemical Properties

Property	Value	Source
CAS Number	40298-32-6	[2]
Molecular Formula	C10H13NO2.HCl	[2]
Molecular Weight	215.67 g/mol	[2]
Melting Point	174 - 176°C	[3]
Storage Conditions	Room Temperature, Inert Atmosphere	[3]

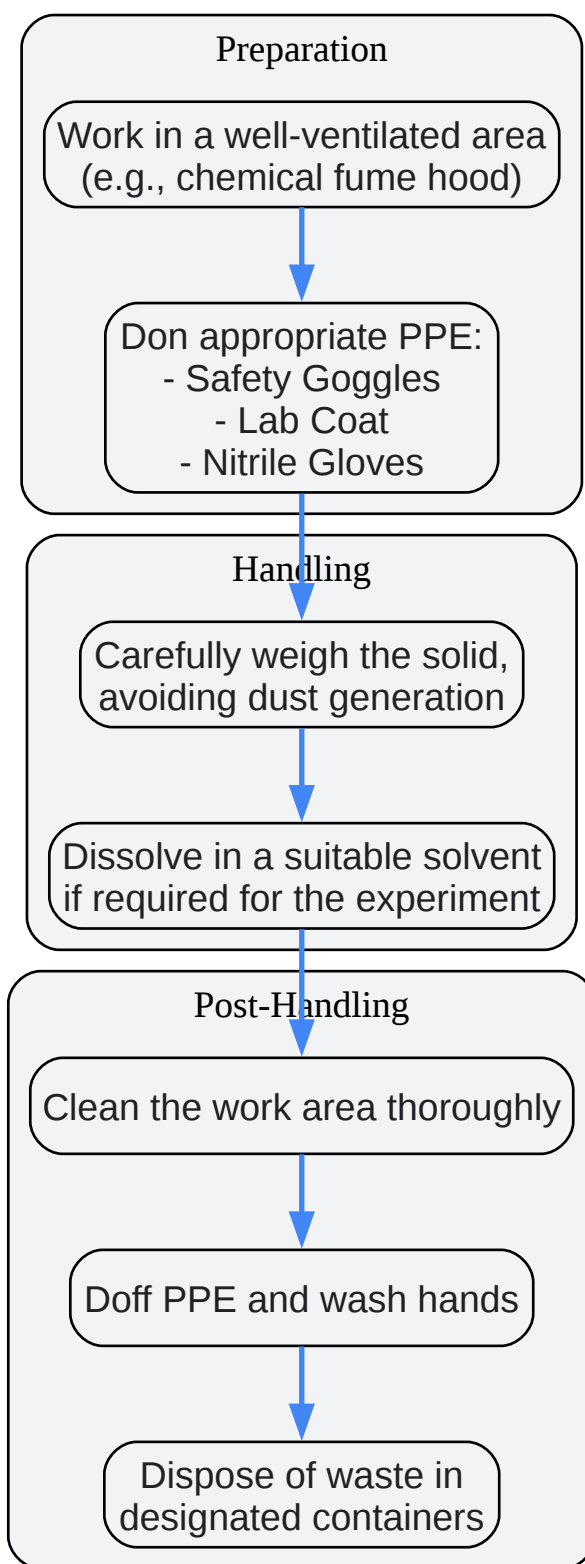
Operational Plans and Step-by-Step Guidance

The following sections provide procedural workflows for the safe handling, emergency response, and disposal of **Benzyl 2-(methylamino)acetate hydrochloride**.

Standard Handling Protocol

Adherence to a strict handling protocol is crucial to minimize exposure and ensure a safe laboratory environment.

Workflow for Handling **Benzyl 2-(methylamino)acetate hydrochloride**



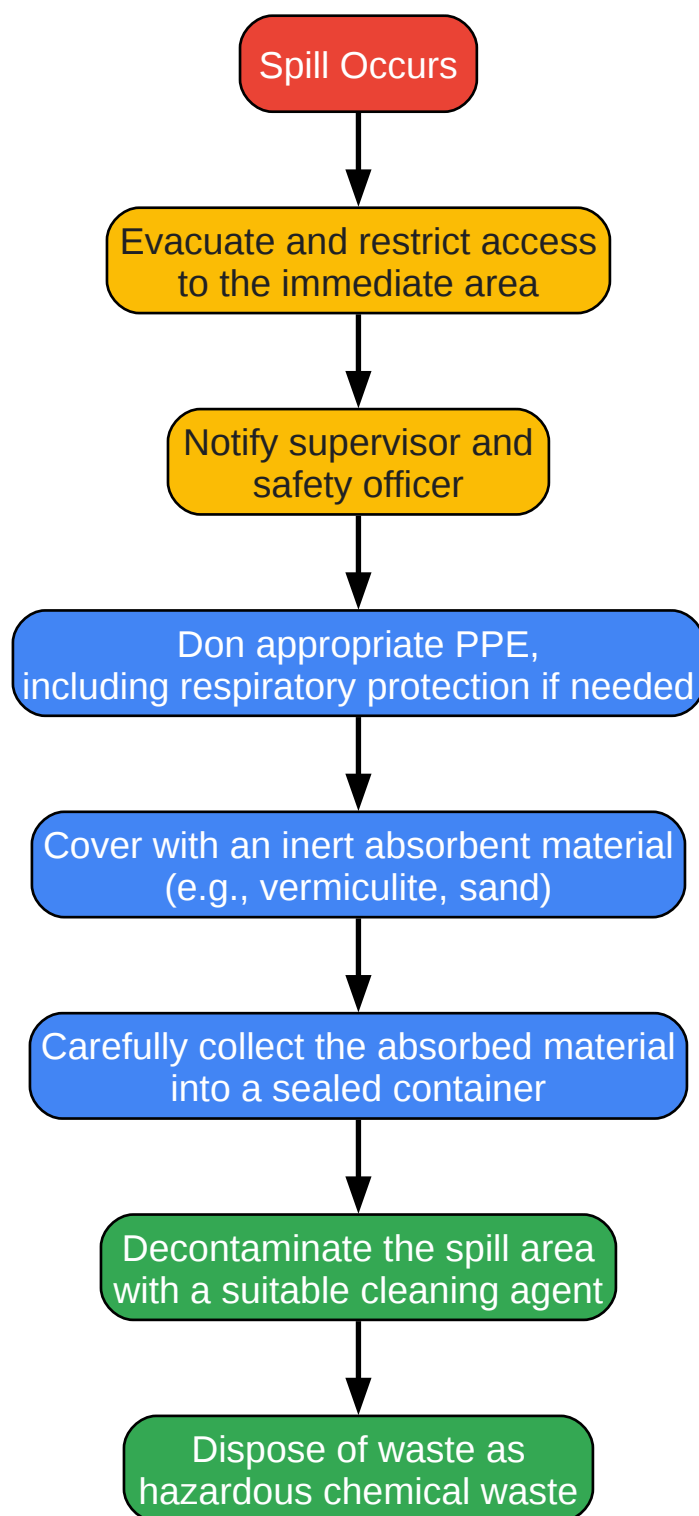
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Caption: Standard operating procedure for handling **Benzyl 2-(methlamino)acetate hydrochloride**.

Emergency Response: Spill Protocol

In the event of a spill, a clear and immediate response is necessary to contain the material and prevent exposure.

Workflow for Spill Response



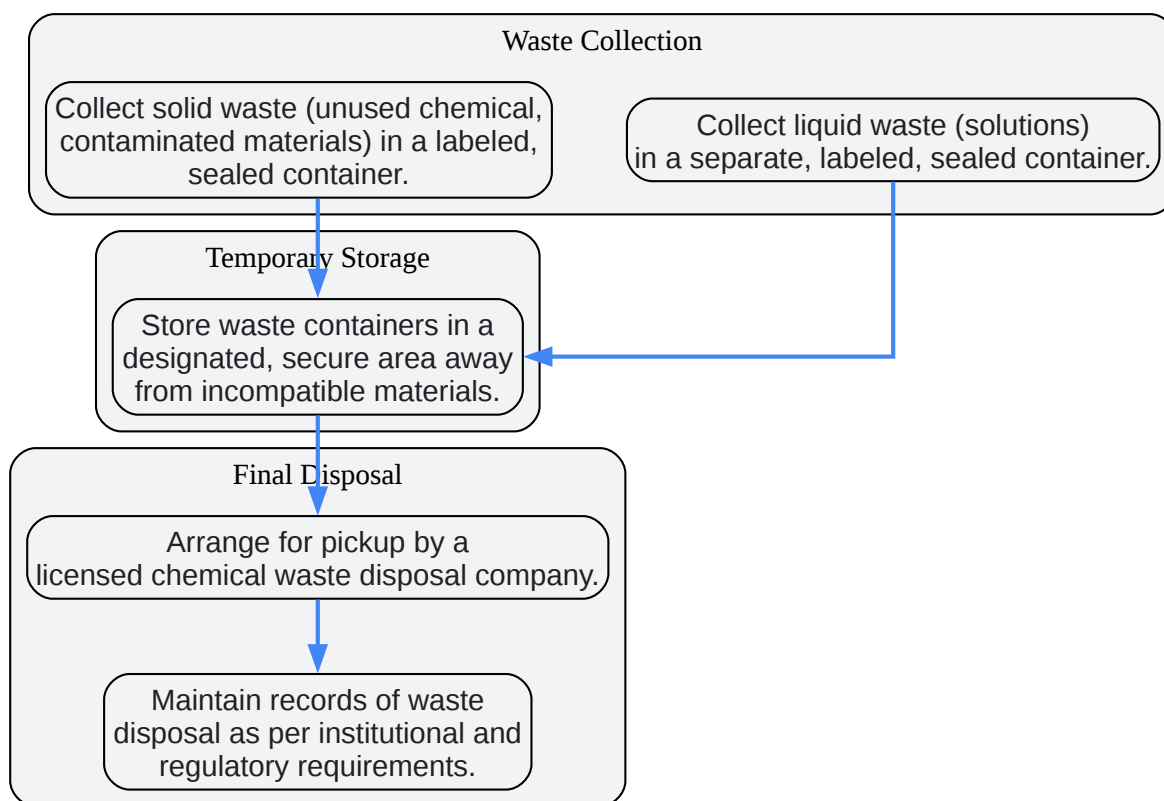
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Caption: Step-by-step protocol for responding to a spill of **Benzyl 2-(methylamino)acetate hydrochloride**.

Waste Disposal Plan

Proper disposal of chemical waste is essential to prevent environmental contamination and comply with regulations.

Workflow for Chemical Waste Disposal



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References

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